

2,2,5-trimethyl-1,3-dioxolan-4-one chemical structure and properties

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Compound of Interest

Compound Name: 2,2,5-Trimethyl-1,3-dioxolan-4-one

Cat. No.: B3136373

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An In-depth Technical Guide to 2,2,5-trimethyl-1,3-dioxolan-4-one

Introduction

2,2,5-trimethyl-1,3-dioxolan-4-one, a cyclic organic compound, is a notable molecule in the fields of polymer chemistry, organic synthesis, and green chemistry. Structurally, it is a derivative of lactic acid and acetone, featuring a five-membered dioxolane ring. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

2,2,5-trimethyl-1,3-dioxolan-4-one is characterized by a 1,3-dioxolane ring substituted with three methyl groups at positions 2 and 5, and a ketone group at position 4. The molecular formula is C₆H₁₀O₃. The presence of methyl groups provides steric hindrance that influences its reactivity and stability.

Diagram 1: Chemical Structure of **2,2,5-trimethyl-1,3-dioxolan-4-one**

Caption: Chemical structure of **2,2,5-trimethyl-1,3-dioxolan-4-one**.

Table 1: Physicochemical Properties of **2,2,5-trimethyl-1,3-dioxolan-4-one**

Property	Value
IUPAC Name	2,2,5-trimethyl-1,3-dioxolan-4-one
CAS Number	4158-85-4
Molecular Formula	C6H10O3
Molecular Weight	130.14 g/mol
Appearance	Colorless liquid or oil
SMILES	<chem>CC1C(=O)OC(O1)(C)C</chem>
InChI	InChI=1S/C6H10O3/c1-4-5(7)9-6(2,3)8-4/h4H,1-3H3

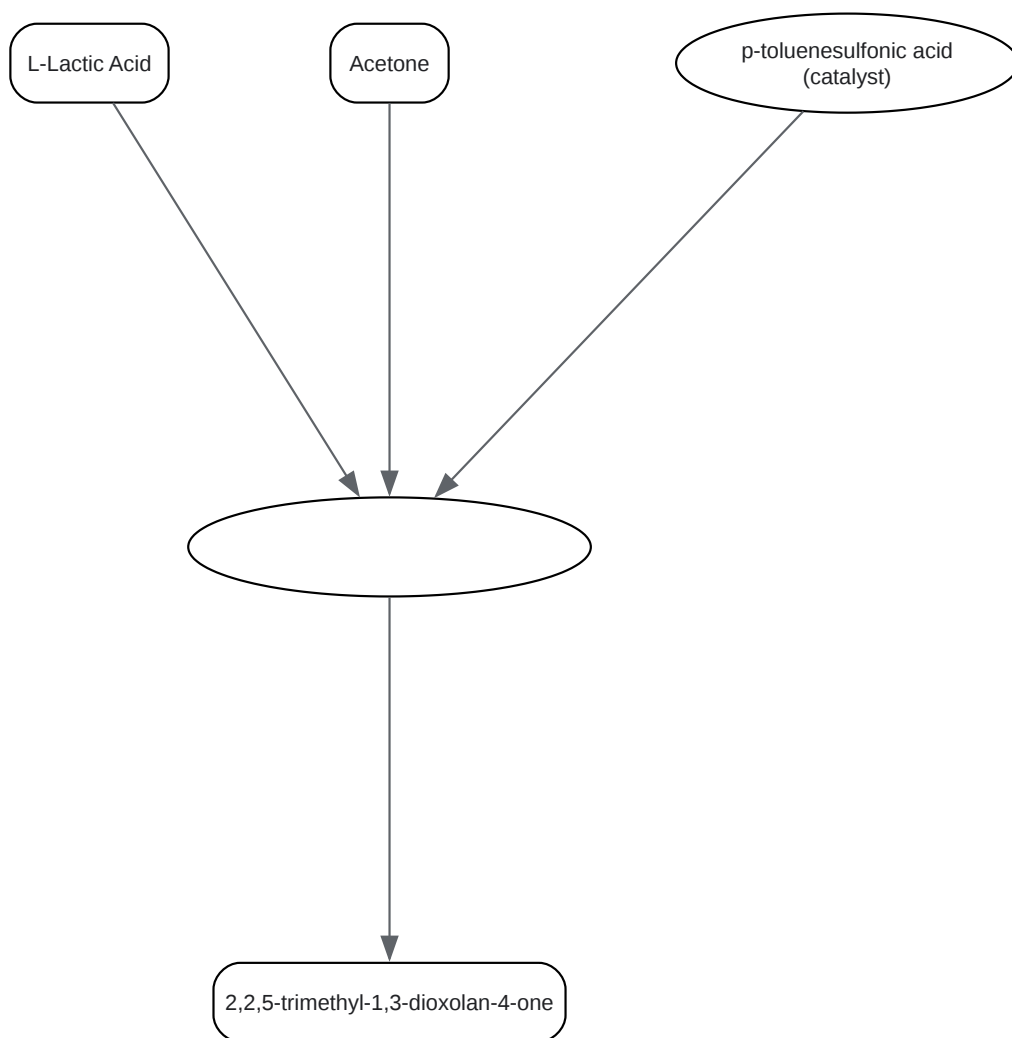
Synthesis and Experimental Protocols

A common and efficient method for the synthesis of **2,2,5-trimethyl-1,3-dioxolan-4-one** is the acid-catalyzed cyclization of L-lactic acid with acetone.^[1]

Experimental Protocol: Synthesis of **2,2,5-trimethyl-1,3-dioxolan-4-one**

- Materials: L-lactic acid, acetone, toluene, p-toluenesulfonic acid.
- Procedure:
 - L-lactic acid (5 g, 55.5 mmol) and p-toluenesulfonic acid (212 mg, 1.23 mmol) are dissolved in a 1:1 mixture of acetone and toluene (300 mL).^[1]
 - The mixture is refluxed for 6 hours using a Dean-Stark apparatus to continuously remove the water formed during the reaction.^[1]
 - After cooling, the solvent is evaporated under reduced pressure to yield the crude product.
 - Further purification can be achieved through distillation or chromatography.

Diagram 2: Synthesis of **2,2,5-trimethyl-1,3-dioxolan-4-one**



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Caption: Synthesis from L-lactic acid and acetone.

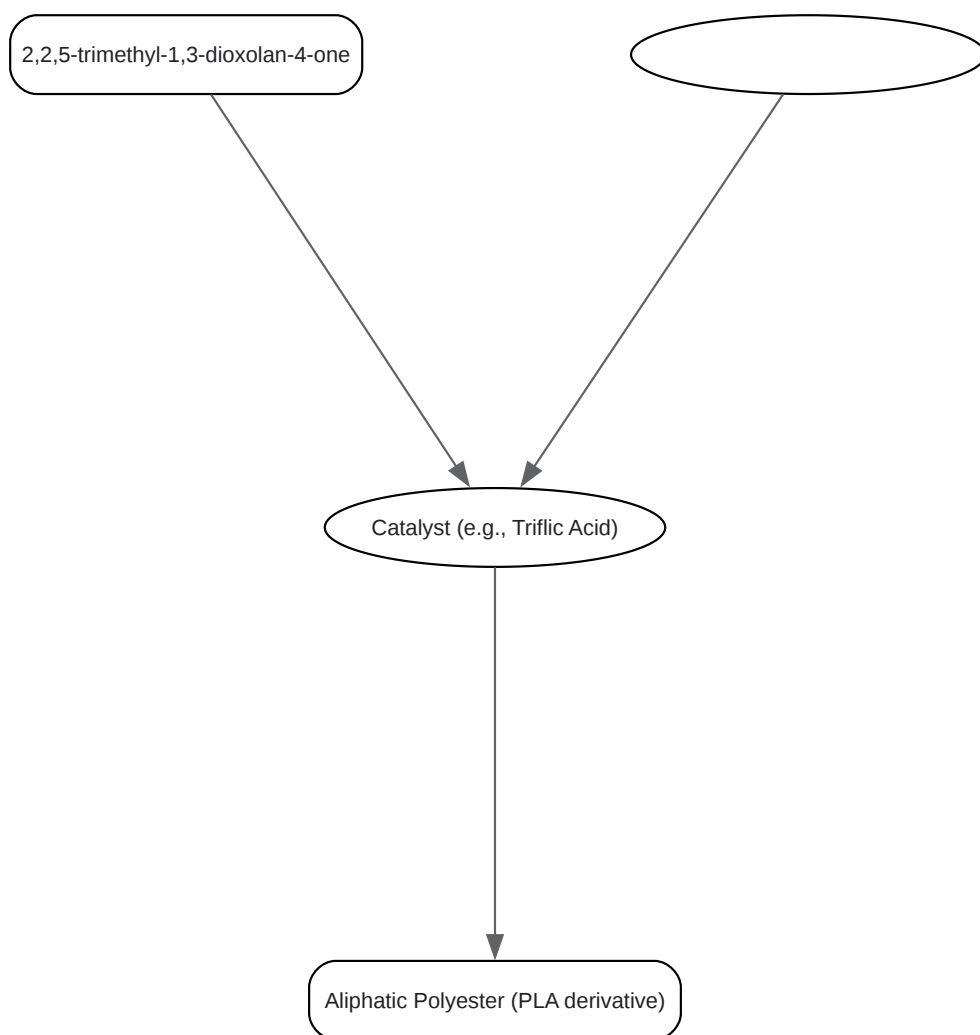
Chemical Reactions and Applications

2,2,5-trimethyl-1,3-dioxolan-4-one serves as a versatile building block and intermediate in various chemical transformations.

1. Ring-Opening Polymerization

This compound is a key monomer in the synthesis of aliphatic polyesters, particularly as an alternative to lactide for the production of polylactic acid (PLA).^[1] The ring-opening polymerization can be catalyzed by organocatalysts like triflic acid, with neopentanol as an initiator.^[1] This process is significant for producing biodegradable polymers.

Diagram 3: Ring-Opening Polymerization



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Caption: Ring-opening polymerization workflow.

2. Protecting Group Chemistry

In organic synthesis, **2,2,5-trimethyl-1,3-dioxolan-4-one** can be utilized as a protecting group for carbonyl compounds. The protection and deprotection steps are generally efficient, allowing for high yields of the desired products.

3. Chiral Induction

The stereogenic centers in **2,2,5-trimethyl-1,3-dioxolan-4-one**, derived from chiral α -hydroxy acids like lactic acid, make it a valuable tool for chiral induction. This property is crucial in the synthesis of enantiomerically pure compounds, which is of high importance in drug development.

4. Green Chemistry

There is growing interest in using **2,2,5-trimethyl-1,3-dioxolan-4-one** as a bio-based, polar aprotic solvent. Its potential for a lower environmental impact compared to traditional solvents aligns with the principles of green chemistry.

Safety and Handling

According to safety data, **2,2,5-trimethyl-1,3-dioxolan-4-one** is classified as a flammable liquid and is harmful if swallowed. It is also known to cause skin and serious eye irritation.^[2]

Table 2: Hazard Information and Precautionary Statements

Hazard Statement	Precautionary Statement
H226: Flammable liquid and vapor ^[2]	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. ^[2]
H302: Harmful if swallowed ^[2]	P270: Do not eat, drink or smoke when using this product. ^[2]
H315: Causes skin irritation ^[2]	P280: Wear protective gloves/protective clothing/eye protection/face protection. ^[2]
H318: Causes serious eye damage ^[2]	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[2]

Note: Always consult the full Safety Data Sheet (SDS) before handling this chemical.

This guide provides a foundational understanding of **2,2,5-trimethyl-1,3-dioxolan-4-one** for professionals in research and development. Its unique structure and reactivity offer significant potential in polymer science and asymmetric synthesis, making it a compound of continuing interest.

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Address: 3281 E Guasti Rd

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